

# Core Chemical and Structural Information

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## Compound Focus: 4-Dihydroboldenone

CAS No.: 10529-96-1

Cat. No.: S645688

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The table below summarizes the key identifiers and predicted physical properties of **4-Dihydroboldenone**.

Property Type	Details
CAS Registry Number	10529-96-1 [1] [2] [3]
Chemical Formula	C <sub>19</sub> H <sub>28</sub> O <sub>2</sub> [1] [2] [4]
Average Molecular Weight	288.4244 g/mol [1] [2] [4]
IUPAC Name	(1S,2R,7R,10R,11S,14S,15S)-14-hydroxy-2,15-dimethyltetracyclo[8.7.0.0 <sup>2,7</sup> .0 <sup>11,15</sup> ]heptadec-3-en-5-one [1] [2]
Common Synonyms	17β-Hydroxy-5β-androst-1-en-3-one; 5β-Androst-1-en-17β-ol-3-one [1] [2] [3]
Classification	Androgen and derivative; 3-oxo-Δ <sup>1</sup> -steroid; 17β-hydroxy steroid [1] [2]

Predicted Physico-Chemical Properties	Value
Water Solubility	0.013 g/L [1] [2]
logP	3.38 [1] [2]

Predicted Physico-Chemical Properties	Value
pKa (Strongest Acidic)	19.38 [1] [2]
Polar Surface Area	37.3 Å <sup>2</sup> [1] [2]
Bioavailability	Yes [1]
Rule of Five	Yes [1] [2]

## Metabolic Origin and Role

**4-Dihydroboldenone** is formed from its parent compound, Boldenone, via a **phase I metabolic reaction** involving the reduction of the C4-C5 double bond [1] [2] [3]. This metabolic step is crucial because most anabolic steroids are extensively metabolized, and often the parent steroid is not excreted. Therefore, identifying stable metabolites like **4-Dihydroboldenone** is essential for detecting illegal use [1] [2].

The following diagram illustrates the metabolic relationship between Boldenone and **4-Dihydroboldenone**, along with other key metabolic pathways and detection contexts.

*Metabolic pathway of Boldenone to **4-Dihydroboldenone** and subsequent detection.*

## Analytical Detection and Characterization

Detecting **4-Dihydroboldenone** and similar steroids requires sophisticated analytical techniques due to low concentrations and complex biological matrices [5] [6].

Analytical Aspect	Commonly Used Methods & Workflows
Primary Techniques	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [5] [7] [6], Gas Chromatography-Mass Spectrometry (GC-MS) [8]

Analytical Aspect	Commonly Used Methods & Workflows
Sample Preparation	Solid-Phase Extraction (SPE) [5], Enzymatic Hydrolysis (for conjugated metabolites) [7]
Advanced Techniques	Liquid Chromatography-Ion Mobility-Mass Spectrometry (LC-IM-MS) – provides an additional separation dimension and Collision Cross Section (CCS) values for confident identification [6]
Typical Biological Matrix	Urine [5] [7] [6]

## Regulatory and Safety Context

The use of Boldenone is officially banned in both human athletics and in animals intended for human consumption due to its androgenic anabolic properties and reported toxicological effects on the cardiovascular, hepatic, and neuroendocrine systems [1] [2]. The detection of its metabolites, including **4-Dihydroboldenone**, is therefore a critical component of anti-doping and food safety control programs [1] [5].

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